

Application Note: Analysis of Triglycidyl Isocyanurate (TGIC) by High-Performance Liquid Chromatography

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Compound of Interest

Compound Name: Triglycidyl isocyanurate

Cat. No.: B058083

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Triglycidyl isocyanurate (TGIC) is a trifunctional epoxy compound primarily used as a cross-linking agent in polyester-based powder coatings.[1][2][3][4] Due to its potential to cause genetic defects and act as a sensitizer, monitoring occupational exposure to TGIC is crucial.[2][3][4][5] High-performance liquid chromatography (HPLC) offers a robust and reliable method for the quantitative determination of TGIC in various matrices, particularly in workplace air samples.[2][3][6] This document provides detailed protocols for the analysis of TGIC using both HPLC with Diode-Array Detection (DAD) and Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS).

Quantitative Data Summary

The following tables summarize the performance characteristics of different analytical methods for TGIC determination.

Table 1: HPLC-DAD Method Performance

Parameter	Value	Reference
Measurement Range	2 to 40 µg/m ³ (for a 720 L air sample)	[2][3][4]
Limit of Detection (LOD)	23 ng/m ³	[2][3]
Limit of Quantification (LOQ)	70 ng/m ³	[2][3]
Analytical Wavelength	205 nm	[7][8]

Table 2: UPLC-MS/MS Method Performance

Parameter	Value	Reference
Dynamic Range	480 to 24,000 ng/sample (equivalent to 2 to 100 µg/m ³ for a 240 L air sample)	[5][9][10]
Limit of Detection (LOD)	50 ng/filter	[5][9][10]
Limit of Quantification (LOQ)	170 ng/filter	[5][9][10]
Intra-day Precision	<4%	[5][9][10]
Inter-day Precision	<4%	[5][9][10]
Accuracy	97 ± 3%	[5][9][10]

Experimental Protocols

Protocol 1: TGIC Analysis by HPLC-DAD

This protocol is based on the method for determining TGIC in workplace air.[2][3][4][6]

1. Sample Collection:

- Collect workplace air samples on a polypropylene filter.[2][3][4] A typical sample volume is 720 liters.[2][3][6]

2. Sample Preparation:

- Extract the filter with acetonitrile by shaking for 30 minutes.[7]
- Filter the resulting solution to remove any particulates before HPLC analysis.[11]

3. HPLC Conditions:

- Column: Ultra C18[2][3][4][6]
- Mobile Phase: Acetonitrile and water in a reversed-phase system.[2][3][4][6] The exact ratio should be optimized to achieve good separation.
- Detector: Diode-Array Detector (DAD) set to an analytical wavelength of 205 nm.[4][7]

4. Calibration:

- Prepare a series of standard solutions of TGIC in acetonitrile with concentrations ranging from 0.96 to 19.2 µg/mL.[7]
- Analyze the standard solutions to generate a calibration curve.

5. Analysis:

- Inject the prepared sample solution into the HPLC system.
- Identify and quantify the TGIC peak based on the retention time and the calibration curve.

Protocol 2: TGIC Analysis by UPLC-MS/MS

This protocol is adapted from a method for the analysis of TGIC from air samples.[5]

1. Sample Collection:

- Collect air samples on Accu-cap™ filters.[5] A typical sampling volume is 240 L.[5]

2. Sample Preparation:

- Extract the filters with a mixture of acetonitrile/acetone (95/5).[5]
- Dilute the extract with 3 volumes of water before analysis.[5]

3. UPLC-MS/MS Conditions:

- Column: (Details not specified in the source, but a C18 column is common for reversed-phase UPLC)
- Mobile Phase:
 - Eluent A: Methanol + 0.1% Formic Acid[5]
 - Eluent B: Water + 0.04 mM Sodium Acetate + 0.1% Formic Acid[5]
- Gradient:
 - Start with 15% Eluent A.
 - Ramp to 60% Eluent A in 1.5 minutes.
 - Ramp to 70% Eluent A in 1 minute and hold for 1.5 minutes.
 - Increase to 80% Eluent A for 0.5 minutes for washing.
 - Return to 15% Eluent A and equilibrate for 1.5 minutes.[5]
- Flow Rate: 0.5 mL/min[5]
- Column Temperature: 40°C[5]
- Injection Volume: 1 µL[5]
- Autosampler Temperature: 18°C[5]
- Mass Spectrometry:
 - Positive ion mode.
 - Monitor the sodium adduct of TGIC.[5]

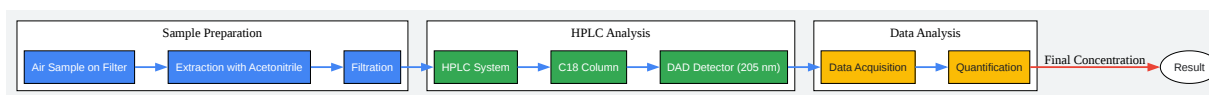
4. Calibration:

- Prepare a stock solution of TGIC at a concentration of 1200 µg/mL in ACN/acetone (95/5).^[5]
- Prepare calibration standards by diluting an intermediate solution (120 µg/mL) to final concentrations of 480, 1200, 2400, 6000, 12,000, and 24,000 ng/sample.^[5]

5. Analysis:

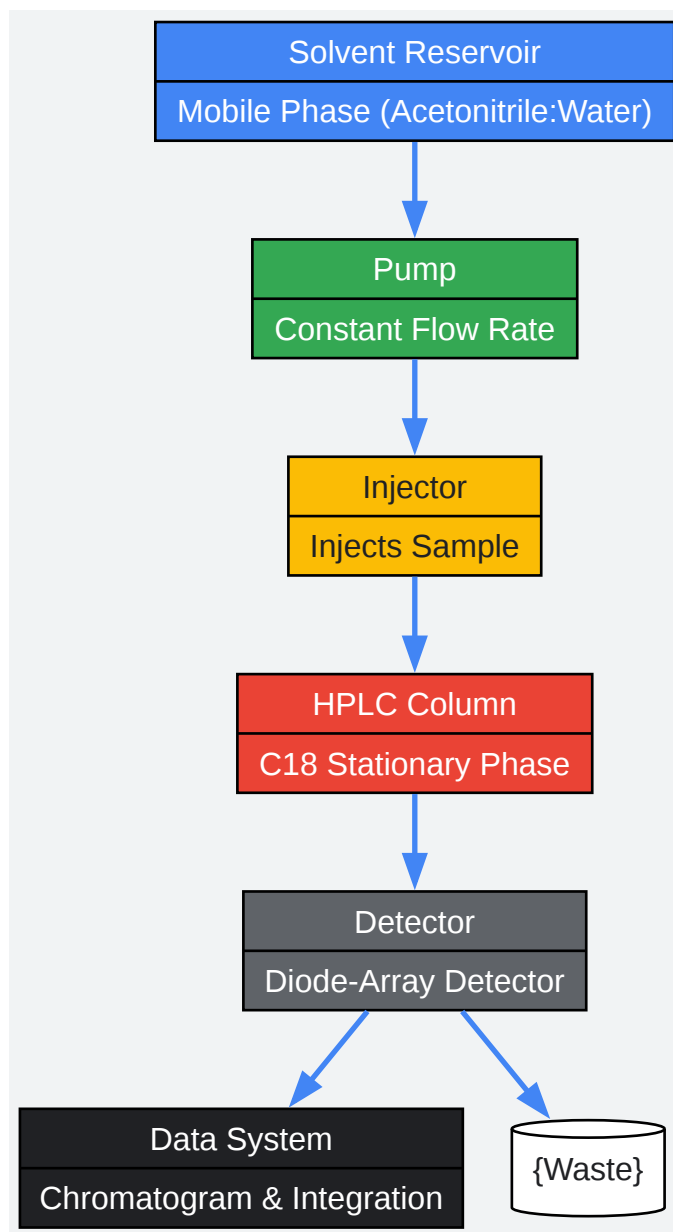
- Inject the prepared sample and standard solutions into the UPLC-MS/MS system.
- Quantify TGIC based on the response of the sodium adduct.

Visualizations



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Caption: Experimental workflow for TGIC analysis by HPLC-DAD.



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Caption: Logical relationship of HPLC system components.

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